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# Technical Support Center: Optimizing Compound AH13205 Concentration for Primary Cells

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Compound of Interest		
Compound Name:	AH13205	
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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to optimizing the concentration of the novel aryl hydrocarbon receptor (AhR) agonist, **AH13205**, for experiments using primary cells.

## **Frequently Asked Questions (FAQs)**

Q1: What is **AH13205** and what is its primary mechanism of action?

A1: **AH13205** is a potent and selective synthetic agonist of the Aryl Hydrocarbon Receptor (AhR). Its primary mechanism of action involves binding to the AhR, a ligand-activated transcription factor. Upon binding, the **AH13205**-AhR complex translocates to the nucleus, heterodimerizes with the AhR Nuclear Translocator (ARNT), and binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter regions of target genes. This leads to the transcriptional activation of a battery of genes, including those involved in xenobiotic metabolism (e.g., cytochrome P450 enzymes like CYP1A1) and other cellular processes.[1][2]

Q2: What is the key signaling pathway activated by **AH13205**?

A2: **AH13205** activates the canonical AhR signaling pathway. This pathway plays a crucial role in cellular responses to a variety of environmental compounds and endogenous ligands.[1][2]



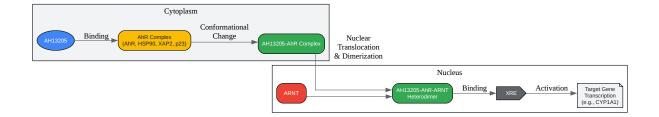
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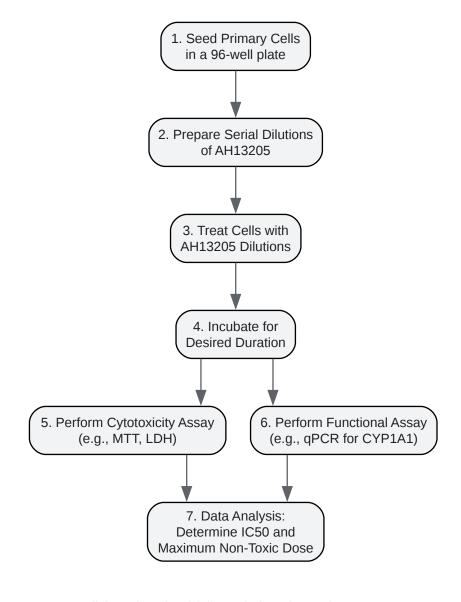
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The activation of this pathway can have diverse downstream effects depending on the cell type and context, including modulation of immune responses, cell differentiation, and metabolism.

Diagram of the AH13205-activated AhR Signaling Pathway:







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